

Application Notes and Protocols for In Vitro Kinase Assay of NSC 109555

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Compound of Interest

Compound Name: NSC 109555

Cat. No.: B15582726

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Introduction

NSC 109555 is a potent and selective ATP-competitive inhibitor of Checkpoint Kinase 2 (Chk2), a critical serine/threonine kinase involved in the DNA damage response pathway.[1][2][3] Upon DNA damage, Chk2 is activated by ataxia-telangiectasia mutated (ATM) kinase, leading to the phosphorylation of downstream targets that orchestrate cell cycle arrest, DNA repair, or apoptosis. Due to its central role in maintaining genomic integrity, Chk2 is a compelling target for cancer therapy. Inhibiting Chk2 can sensitize cancer cells to DNA-damaging agents, making **NSC 109555** a valuable tool for cancer research and drug development.[2] This document provides a detailed protocol for an in vitro kinase assay to characterize the inhibitory activity of **NSC 109555** against Chk2.

Data Presentation

The inhibitory activity of **NSC 109555** is quantified by its half-maximal inhibitory concentration (IC₅₀). The selectivity of a kinase inhibitor is a critical parameter, and **NSC 109555** has demonstrated high selectivity for Chk2 over other kinases.

Table 1: In Vitro Inhibitory Activity of **NSC 109555** against Chk2

Compound	Target Kinase	IC50 (nM)	Assay Type
NSC 109555	Chk2	240	Cell-free kinase assay

Data sourced from multiple studies confirming the potency of **NSC 109555**.[\[2\]](#)[\[3\]](#)

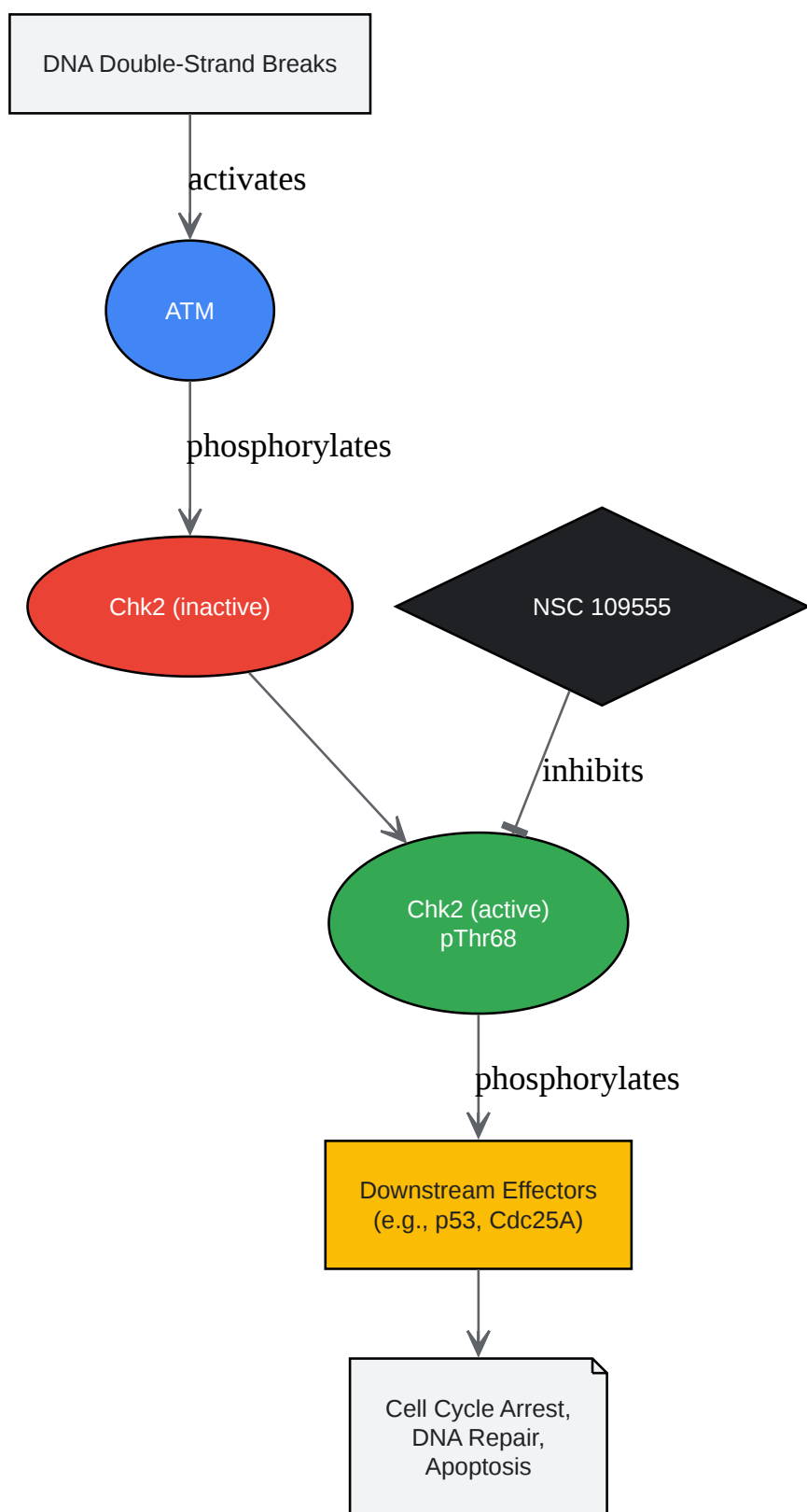
Table 2: Selectivity Profile of **NSC 109555**

Kinase	IC50 (μM)
Chk1	> 10
PIM-1	> 10

NSC 109555 exhibits high selectivity for Chk2 against a panel of other kinases.[\[1\]](#)

Signaling Pathway

The ATM-Chk2 signaling pathway is a cornerstone of the DNA damage response. Upon detection of DNA double-strand breaks, ATM is activated and phosphorylates Chk2 at Threonine 68. This phosphorylation event triggers Chk2 dimerization and full activation, enabling it to phosphorylate a range of downstream effectors to halt the cell cycle and promote DNA repair.



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Figure 1. ATM-Chk2 Signaling Pathway.

Experimental Protocols

This section details a luminescence-based in vitro kinase assay protocol to determine the IC₅₀ of **NSC 109555** against human recombinant Chk2. This protocol is adapted from commercially available kinase assay kits and is suitable for a 96-well or 384-well plate format. The assay measures the amount of ADP produced, which is then converted to a luminescent signal.

Materials and Reagents

- Enzyme: Recombinant Human Chk2 (ensure high purity and activity)
- Substrate: Synthetic peptide substrate, such as CHKtide (KKKVSRSGLYRSPSPENLNRPR)
- Inhibitor: **NSC 109555**
- ATP: Adenosine 5'-triphosphate
- Kinase Assay Buffer (5x): 250 mM HEPES (pH 7.5), 100 mM MgCl₂, 5 mM EGTA, 0.05% Brij-35, 10 mM DTT (add fresh)
- ADP-Glo™ Kinase Assay Kit: Includes ADP-Glo™ Reagent and Kinase Detection Reagent
- DMSO: Dimethyl sulfoxide (for inhibitor dilution)
- Nuclease-free water
- White, opaque multiwell plates (suitable for luminescence)

Experimental Workflow

Figure 2. In Vitro Kinase Assay Workflow.

Detailed Protocol

- Reagent Preparation:
 - Prepare 1x Kinase Assay Buffer by diluting the 5x stock with nuclease-free water. Keep on ice.

- Thaw recombinant Chk2 enzyme on ice. Dilute the enzyme to the desired concentration (e.g., 2.5 ng/μL) in 1x Kinase Assay Buffer. The optimal enzyme concentration should be determined empirically to ensure the reaction is in the linear range.
- Prepare the substrate solution (e.g., 1 mg/mL CHKtide) in nuclease-free water.
- Prepare the ATP solution (e.g., 500 μM) in nuclease-free water.
- Prepare a stock solution of **NSC 109555** in 100% DMSO (e.g., 10 mM). Perform serial dilutions of **NSC 109555** in 100% DMSO to create a range of concentrations for IC₅₀ determination. A typical starting concentration for the dilution series might be 100 μM.
- Assay Procedure:
 - To the wells of a white, opaque 96-well plate, add 2.5 μL of the serially diluted **NSC 109555** or DMSO (for control wells).
 - Add 10 μL of the diluted Chk2 enzyme solution to each well.
 - Incubate the plate for 10 minutes at room temperature to allow the inhibitor to bind to the enzyme.
 - Prepare a master mix of the kinase substrate and ATP. For each reaction, you will need 12.5 μL of this mix.
 - Initiate the kinase reaction by adding 12.5 μL of the ATP/substrate master mix to each well. The final reaction volume will be 25 μL.
 - Incubate the plate at 30°C for 45 minutes.
- Luminescence Detection:
 - Following the kinase reaction incubation, add 25 μL of ADP-Glo™ Reagent to each well. This will stop the kinase reaction and deplete the remaining ATP.
 - Incubate the plate for 40 minutes at room temperature.

- Add 50 μ L of Kinase Detection Reagent to each well. This reagent will convert the ADP generated during the kinase reaction into ATP and generate a luminescent signal.
- Incubate the plate for 30 minutes at room temperature.
- Measure the luminescence using a plate reader.
- Data Analysis:
 - The luminescent signal is directly proportional to the amount of ADP produced and, therefore, to the kinase activity.
 - Plot the luminescence signal against the logarithm of the inhibitor concentration.
 - Fit the data to a four-parameter logistic equation to determine the IC₅₀ value of **NSC 109555**.

Conclusion

This application note provides a comprehensive guide for performing an in vitro kinase assay to characterize the inhibitory activity of **NSC 109555** against Chk2. The provided protocol, based on a robust luminescence-based method, allows for the accurate determination of IC₅₀ values and can be adapted for high-throughput screening of other potential Chk2 inhibitors. The high potency and selectivity of **NSC 109555** make it an invaluable research tool for elucidating the role of Chk2 in cellular processes and for the development of novel cancer therapeutics.

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References

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